

Application Notes and Protocols: 6-(Methylamino)pyrazine-2-carboxylic acid in Material Science

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Compound of Interest

Compound Name: 6-(Methylamino)pyrazine-2-carboxylic acid

Cat. No.: B181394

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A comprehensive search of scientific literature and chemical databases reveals a significant lack of documented applications for **6-(Methylamino)pyrazine-2-carboxylic acid** in the field of material science. While its structural features—a pyrazine ring, a carboxylic acid group, and a methylamino group—suggest potential as a ligand for metal-organic frameworks (MOFs) or as a monomer in polymer synthesis, there is currently no readily available research to support these applications. The primary focus of research on this compound appears to be in the realm of medicinal chemistry, where it serves as a key intermediate in the synthesis of pharmaceuticals, particularly antidiabetic drugs.^[1]

Due to the absence of specific data on its use in material science, this document will provide general information about the compound and theoretical potential applications. It will also present a generalized protocol for the synthesis of coordination polymers, which could be adapted for **6-(Methylamino)pyrazine-2-carboxylic acid**, should a researcher wish to explore its potential in this area.

Compound Profile

Chemical Structure:

- IUPAC Name: **6-(Methylamino)pyrazine-2-carboxylic acid**

- Molecular Formula: $C_6H_7N_3O_2$
- Molecular Weight: 153.14 g/mol
- CAS Number: 54409-13-1[2]

Physical Properties:

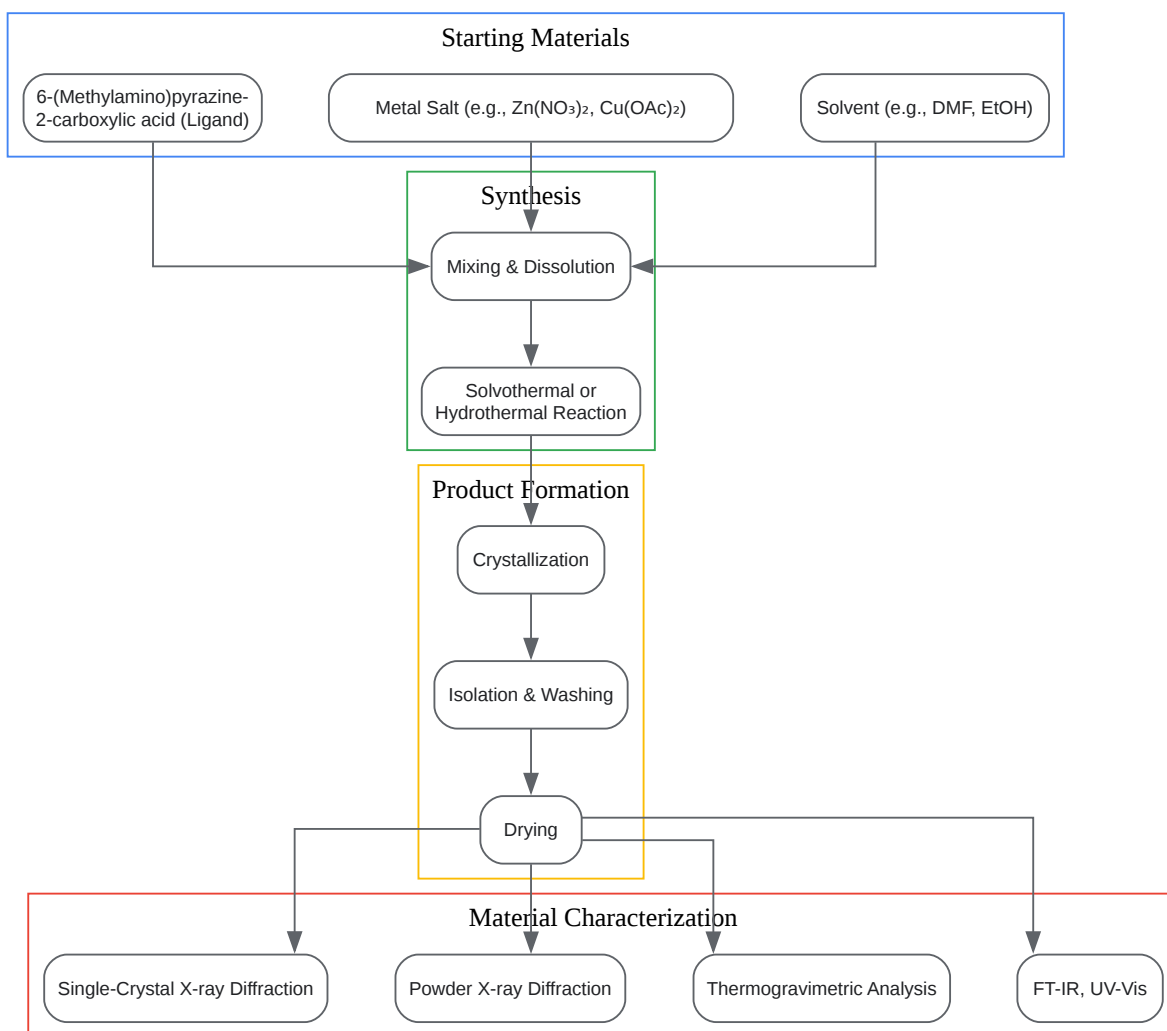
Property	Value	Reference
Melting Point	242-245°C	[1]
Appearance	Not specified	
Solubility	Not specified	

Theoretical Applications in Material Science

The molecular structure of **6-(Methylamino)pyrazine-2-carboxylic acid** suggests its potential as a versatile building block in material science, particularly in the synthesis of coordination polymers and metal-organic frameworks (MOFs). The pyrazine nitrogen atoms and the carboxylate group can act as coordination sites for metal ions, while the methylamino group could be involved in hydrogen bonding or serve as a functional site within the resulting material.

Pyrazine and its derivatives are well-known linkers in the construction of MOFs and coordination polymers, capable of forming diverse network structures.[3][4][5][6][7][8][9] The specific substitution pattern of **6-(Methylamino)pyrazine-2-carboxylic acid** could lead to materials with unique topologies and properties.

Potential Logical Pathway for Material Synthesis:



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Caption: A logical workflow for the potential synthesis and characterization of a coordination polymer using **6-(Methylamino)pyrazine-2-carboxylic acid**.

Generalized Experimental Protocol for Coordination Polymer Synthesis

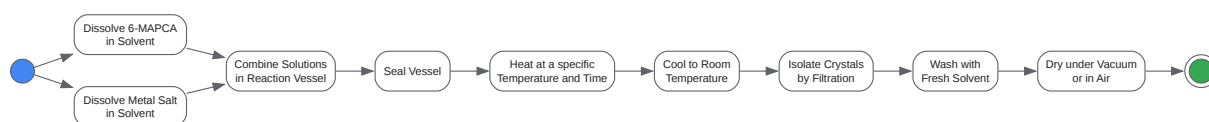
The following is a generalized protocol that could serve as a starting point for investigating the use of **6-(Methylamino)pyrazine-2-carboxylic acid** as a ligand in the synthesis of coordination polymers. This protocol is based on common methods for MOF and coordination polymer synthesis and would require significant optimization for this specific ligand.

Objective: To synthesize a coordination polymer using **6-(Methylamino)pyrazine-2-carboxylic acid** and a selected metal salt.

Materials:

- **6-(Methylamino)pyrazine-2-carboxylic acid**
- Metal salt (e.g., Zinc nitrate hexahydrate, Copper(II) acetate monohydrate)
- Solvent (e.g., N,N-Dimethylformamide (DMF), Ethanol (EtOH), Deionized water)
- Glass vials or Teflon-lined autoclave
- Oven or heating mantle
- Filtration apparatus
- Wash solvents (e.g., DMF, EtOH)

Workflow Diagram:



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Caption: A generalized experimental workflow for the synthesis of a coordination polymer.

Procedure:

- Preparation of Solutions:
 - In a glass vial, dissolve a specific molar equivalent of **6-(Methylamino)pyrazine-2-carboxylic acid** in a suitable solvent (e.g., 5 mL of DMF).
 - In a separate vial, dissolve a specific molar equivalent of the chosen metal salt in the same solvent.
- Reaction Setup:
 - Combine the two solutions in a larger glass vial or a Teflon-lined autoclave.
 - Seal the vessel tightly.
- Reaction Conditions (Solvothermal/Hydrothermal Synthesis):
 - Place the sealed vessel in an oven or heating mantle.
 - Heat the reaction mixture to a specific temperature (e.g., 80-150 °C) for a defined period (e.g., 24-72 hours). The optimal temperature and time will need to be determined experimentally.
- Crystallization and Isolation:
 - Allow the reaction vessel to cool slowly to room temperature.
 - Crystals, if formed, can be isolated by filtration.
- Washing and Drying:
 - Wash the collected crystals with fresh solvent (e.g., DMF, followed by ethanol) to remove any unreacted starting materials.
 - Dry the crystals under vacuum or in a desiccator.

Characterization:

The resulting material should be characterized by techniques such as:

- Single-Crystal X-ray Diffraction (SCXRD): To determine the crystal structure.
- Powder X-ray Diffraction (PXRD): To confirm phase purity.
- Thermogravimetric Analysis (TGA): To assess thermal stability.
- Fourier-Transform Infrared Spectroscopy (FT-IR): To identify functional groups and confirm coordination.

Conclusion

While **6-(Methylamino)pyrazine-2-carboxylic acid** possesses structural motifs that make it a promising candidate for applications in material science, particularly as a linker in coordination polymers and MOFs, there is a notable absence of published research in this area. The information and protocols provided here are therefore theoretical and generalized, intended to serve as a foundational guide for researchers interested in exploring the potential of this compound in materials chemistry. Further experimental investigation is required to determine its actual utility and performance in any material science application.

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